

An In-depth Technical Guide to 5-Methylheptadecane: Safety and Handling

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Compound of Interest

Compound Name: **5-Methylheptadecane**

Cat. No.: **B3050539**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Methylheptadecane**, targeted at professionals in research and drug development. The following sections detail its chemical and physical properties, toxicological data, safe handling protocols, and relevant experimental procedures.

Chemical and Physical Properties

5-Methylheptadecane is a branched-chain alkane with the molecular formula C₁₈H₃₈ and a molecular weight of 254.5 g/mol .^[1] Its structure consists of a seventeen-carbon chain with a methyl group at the fifth carbon position. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **5-Methylheptadecane**

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₈	PubChem[1]
Molecular Weight	254.5 g/mol	PubChem[1]
IUPAC Name	5-methylheptadecane	PubChem[1]
CAS Number	26730-95-0	PubChem[1]
Boiling Point	312.0 °C (estimated)	The Good Scents Company
Flash Point	112.2 °C (estimated)	The Good Scents Company
logP (o/w)	10.14 (estimated)	The Good Scents Company
Water Solubility	0.0001081 mg/L at 25 °C (estimated)	The Good Scents Company
Kovats Retention Index (Standard non-polar)	1753, 1753.6	PubChem[1]
Kovats Retention Index (Semi-standard non-polar)	1752, 1755, 1752	PubChem[1]

Toxicological Information

Specific toxicological data for **5-Methylheptadecane** is limited. However, data from related long-chain and branched alkanes can be used for a qualitative assessment. The primary hazard associated with this class of compounds is aspiration.[2][3]

Table 2: Summary of Toxicological Hazards for Long-Chain Branched Alkanes

Hazard	Classification and Description	Source
Acute Oral Toxicity	Low toxicity. LD50 > 2000 mg/kg bw in rats for an analogue chemical. [3]	Assessment statement (CA09590) [3]
Acute Dermal Toxicity	Low toxicity. No deaths or systemic toxicity observed at 2000 mg/kg bw in rats for an analogue. [3]	Assessment statement (CA09590) [3]
Acute Inhalation Toxicity	Low toxicity. However, inhalation of vapors may cause adverse health effects. [3]	Assessment statement (CA09590) [3]
Skin Corrosion/Irritation	Slightly irritating to skin. [3] May cause drying or defatting of the skin upon repeated exposure. [3]	Assessment statement (CA09590) [3]
Eye Irritation	Slightly irritating to eyes. [3]	Assessment statement (CA09590) [3]
Skin Sensitization	Not considered to be a skin sensitizer. [3]	Assessment statement (CA09590) [3]
Aspiration Hazard	Category 1: May be fatal if swallowed and enters airways. [2] [3]	PubChem, [1] Assessment statement (CA09590) [3]
Genotoxicity	Not considered to be genotoxic. [3]	Assessment statement (CA09590) [3]
Carcinogenicity	No data available for 5-Methylheptadecane.	
Reproductive Toxicity	Not likely to cause adverse effects on reproductive organs. [3]	Assessment statement (CA09590) [3]

GHS Hazard Statements:

- H304: May be fatal if swallowed and enters airways.[[1](#)]

Safety and Handling

Based on the toxicological profile of related compounds, the following handling procedures are recommended.

Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical goggles.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat. Ensure long pants and closed-toe shoes are worn.
- Respiratory Protection: Use in a well-ventilated area. If significant aerosolization or vapor generation is expected, use a respirator with an appropriate organic vapor cartridge.

Engineering Controls

- Work in a well-ventilated laboratory, preferably in a chemical fume hood, especially when heating or aerosolizing the substance.[[4](#)]

General Hygiene and Safety Practices

- Avoid contact with skin, eyes, and clothing.[[5](#)]
- Do not ingest or inhale.
- Wash hands thoroughly after handling.[[6](#)]
- Do not eat, drink, or smoke in the laboratory.[[6](#)]
- Keep containers tightly closed when not in use.[[5](#)]

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]

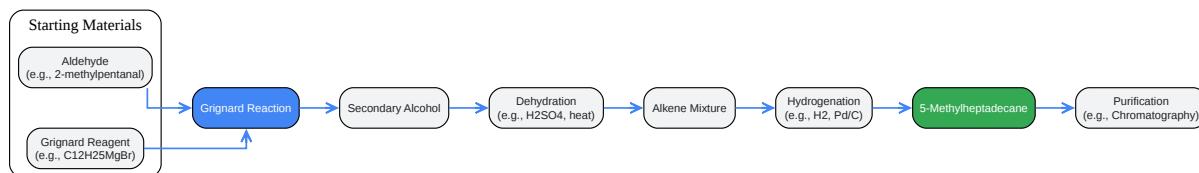
First Aid Measures

- If Inhaled: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water. Get medical attention if irritation develops.
- In Case of Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- If Swallowed: Do NOT induce vomiting. If vomiting occurs, keep head lower than hips to prevent aspiration. Get immediate medical attention.[1]

Experimental Protocols

Synthesis of 5-Methylheptadecane (Illustrative)

A specific synthesis protocol for **5-methylheptadecane** is not readily available in the searched literature. However, a plausible route can be adapted from the synthesis of structurally similar branched alkanes, such as 5,9-dimethylheptadecane.[7] The following is a generalized workflow based on common organic synthesis techniques.



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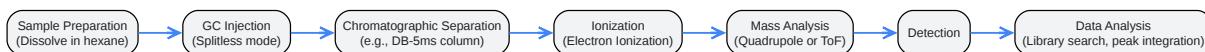
Caption: Illustrative synthesis workflow for **5-Methylheptadecane**.

Methodology:

- Grignard Reaction: A Grignard reagent, such as dodecylmagnesium bromide (C₁₂H₂₅MgBr), is reacted with 2-methylpentanal in an appropriate ether solvent (e.g., diethyl ether or THF) under anhydrous conditions. This reaction forms the secondary alcohol, 5-methylheptadecan-6-ol.
- Dehydration: The resulting alcohol is dehydrated to form a mixture of alkenes. This is typically achieved by heating with a strong acid catalyst like sulfuric acid or by using other dehydrating agents.
- Hydrogenation: The alkene mixture is then hydrogenated to saturate the double bond. This is commonly done using hydrogen gas in the presence of a metal catalyst such as palladium on carbon (Pd/C).
- Purification: The final product, **5-methylheptadecane**, is purified from any remaining starting materials, byproducts, or catalyst using techniques like column chromatography or distillation.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the identification and quantification of **5-methylheptadecane**. The following provides a general protocol that can be adapted.



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Caption: General workflow for GC-MS analysis of **5-Methylheptadecane**.

Methodology:

- Sample Preparation: Prepare a dilute solution of the sample containing **5-methylheptadecane** in a volatile organic solvent such as hexane.
- GC Conditions:
 - Injector: Set to a temperature of 250-300°C. A splitless injection is often used for trace analysis.
 - Carrier Gas: Helium at a constant flow rate.
 - Column: A non-polar capillary column, such as one with a 5% phenyl-polydimethylsiloxane stationary phase (e.g., DB-5ms or equivalent), is suitable for separating alkanes.
 - Oven Program: Start at a low temperature (e.g., 50-100°C), hold for a few minutes, then ramp the temperature up to around 300-320°C at a rate of 10-20°C/min.
- MS Conditions:
 - Ion Source: Electron ionization (EI) at 70 eV.
 - Mass Analyzer: Scan a mass range of approximately m/z 40-500.
 - Data Acquisition: Collect data in full scan mode for identification and selected ion monitoring (SIM) mode for quantification if higher sensitivity is required.
- Data Analysis: Identify **5-methylheptadecane** by comparing its retention time and mass spectrum to that of a known standard or by matching the mass spectrum to a library (e.g., NIST). Quantification can be performed using an internal standard and a calibration curve.

Biological Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing any biological signaling pathways in which **5-methylheptadecane** is directly involved. While some branched-chain fatty acids have known biological roles, the significance of branched-chain alkanes like **5-methylheptadecane** in biological systems is not well-established.

Conclusion

5-Methylheptadecane is a long-chain branched alkane with low acute toxicity, though it presents a significant aspiration hazard. Safe handling requires appropriate personal protective equipment, good laboratory practices, and adequate ventilation. While specific experimental protocols for this compound are not widely published, standard organic synthesis and analytical chemistry techniques can be readily adapted. Further research is needed to fully characterize its toxicological profile and to investigate any potential biological roles.

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